Bis(butoxyethyl) Phosphate-d8 material safety data sheet (MSDS)

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Compound of Interest

Compound Name:	*Bis(butoxyethyl) Phosphate-d8*
Cat. No.:	*B15562186*

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In-Depth Technical Guide: Bis(butoxyethyl) Phosphate-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **Bis(butoxyethyl) Phosphate-d8**, a deuterated analogue of Bis(butoxyethyl) Phosphate. The information is intended to support safe handling, storage, and use in a laboratory research setting. All compounds supplied by vendors are strictly intended for laboratory use only, including research and development purposes, and are not approved for diagnostic, therapeutic, or clinical applications in humans or animals.[1]

Chemical and Physical Properties

Bis(butoxyethyl) Phosphate-d8 is a stable isotope-labeled compound.[1][2][3] Key physical and chemical properties are summarized below. Note that some data is derived from safety data sheets for a solution of the compound in acetonitrile or for the non-deuterated analogue, Tris(2-butoxyethyl) phosphate, and should be interpreted with caution.

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Property	Value	Source
Molecular Formula	$C_{12}H_{19}D_8O_6P$	[1][2]
Molecular Weight	306.36 g/mol	[1][2][3][4][5]
CAS Number	2305665-16-9	[1][2]
Appearance	Colourless Oil	[3]
Solubility	Partially soluble in cold water.	[6]
Water Solubility	1.3 g/L (20°C) (for Tris(2-butoxyethyl) phosphate)	
Flash Point	132 °C / 269.6 °F (for Tris(2-butoxyethyl) phosphate)	
Specific Gravity	1.000 (for Tris(2-butoxyethyl) phosphate)	
Vapor Pressure	No data available	
Autoignition Temperature	No data available	

Hazard Identification and Classification

Bis(butoxyethyl) Phosphate-d8, particularly when in a flammable solvent like acetonitrile, is classified as a hazardous substance. The GHS classification for a solution in acetonitrile is as follows:

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Hazard Class	Category	GHS Code	Hazard Statement
Flammable liquids	2	H225	Highly flammable liquid and vapor.[7]
Acute toxicity (oral)	4	H302	Harmful if swallowed.[7]
Acute toxicity (dermal)	4	H312	Harmful in contact with skin.[7]
Acute toxicity (inhalation)	4	H332	Harmful if inhaled.[7]
Serious eye damage/eye irritation	2	H319	Causes serious eye irritation.[7]

Signal Word: Danger[7]

Hazard Pictograms:

- Flame
- Exclamation Mark
- Health Hazard

Experimental Protocols: Safe Handling and Personal Protective Equipment

Given the hazardous nature of **Bis(butoxyethyl) Phosphate-d8** solutions, stringent adherence to safety protocols is mandatory. The following workflow outlines the necessary precautions.

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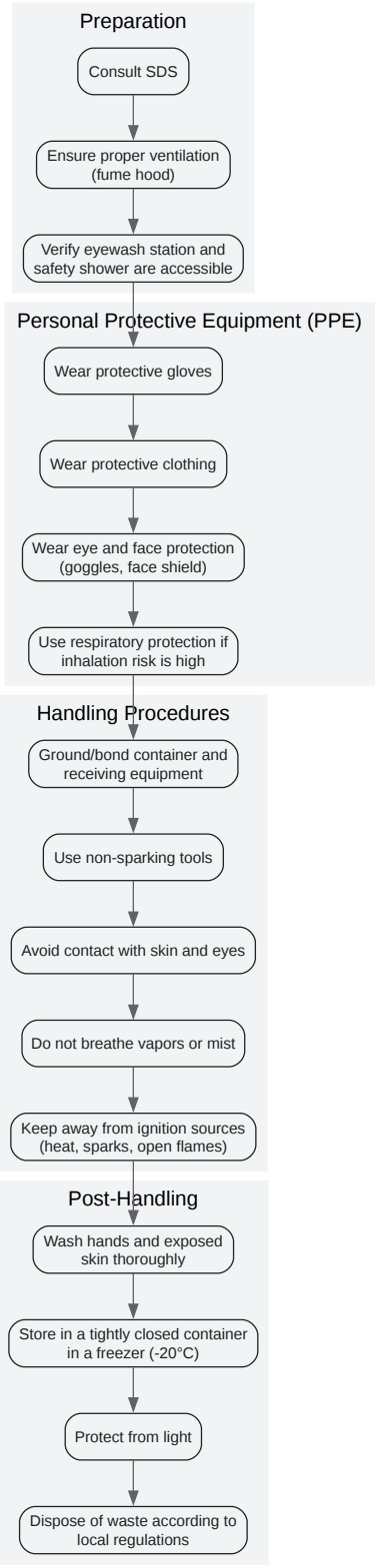
Safe Handling Workflow for Bis(butoxyethyl) Phosphate-d8



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Caption: Workflow for the safe handling of **Bis(butoxyethyl) Phosphate-d8**.

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Personal Protective Equipment (PPE)

- Eye/Face Protection: Chemical goggles or a face shield with safety glasses are required.[7]
- Skin Protection: Wear suitable protective clothing and gloves.[7]
- Respiratory Protection: If there is a risk of inhalation, respiratory protection equipment is recommended.[7]
- Hand Protection: Wear suitable protective gloves.[7]

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably a chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.[7]
- Proper grounding procedures must be followed to avoid static electricity.[7]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Get medical attention if symptoms occur.
Skin Contact	Rinse skin with water/shower.[7] Remove/take off immediately all contaminated clothing.[7] Immediately call a poison center or doctor/physician.[7] Wash contaminated clothing before reuse.[7]
Eye Contact	Immediately rinse with water for a prolonged period while holding the eyelids wide open.[7] Get immediate medical advice/attention.[7]
Ingestion	Rinse mouth.[7] Call a POISON CENTER or doctor/physician if you feel unwell.[7] Do NOT induce vomiting unless directed to do so by medical personnel.[6]

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Storage and Stability

- Storage Conditions: Store in a freezer at -20°C.[4][7] Other suppliers recommend storage in a refrigerator at 2-8°C.[3] Always refer to the product label and Certificate of Analysis (COA) for specific storage recommendations.[1] Store in the original container protected from direct sunlight in a dry, cool, and well-ventilated area.[6]
- Incompatible Materials: Keep away from heat, open flames, direct sunlight, sparks, and extremely high or low temperatures.[7] Incompatible with acids, bases, oxidizing agents, reducing agents, and alkali metals.[7]
- Stability: The product is stable under normal storage conditions.[6]

Toxicological Information

Detailed toxicological studies on **Bis(butoxyethyl) Phosphate-d8** are not readily available. The information below is based on the non-deuterated analogue, Tris(2-butoxyethyl) phosphate, and the provided SDS for the d8 compound in solution.

- Acute Toxicity:
  - Harmful if swallowed, in contact with skin, or if inhaled.[7]
  - For Tris(2-butoxyethyl) phosphate, the LD50 (oral, rat) is 3 g/kg.[6]
- Skin Corrosion/Irritation: Causes skin irritation. For Tris(2-butoxyethyl) phosphate, it is a mild irritant to the skin (rabbit, 24 hours, 500 milligrams).[6]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[7] For Tris(2-butoxyethyl) phosphate, it is a mild irritant to the eyes (rabbit, 24 hours, 500 milligrams).[6]
- Carcinogenicity: Not classifiable as a human carcinogen.[7]

Accidental Release Measures

The following diagram illustrates the logical steps to be taken in the event of a spill.

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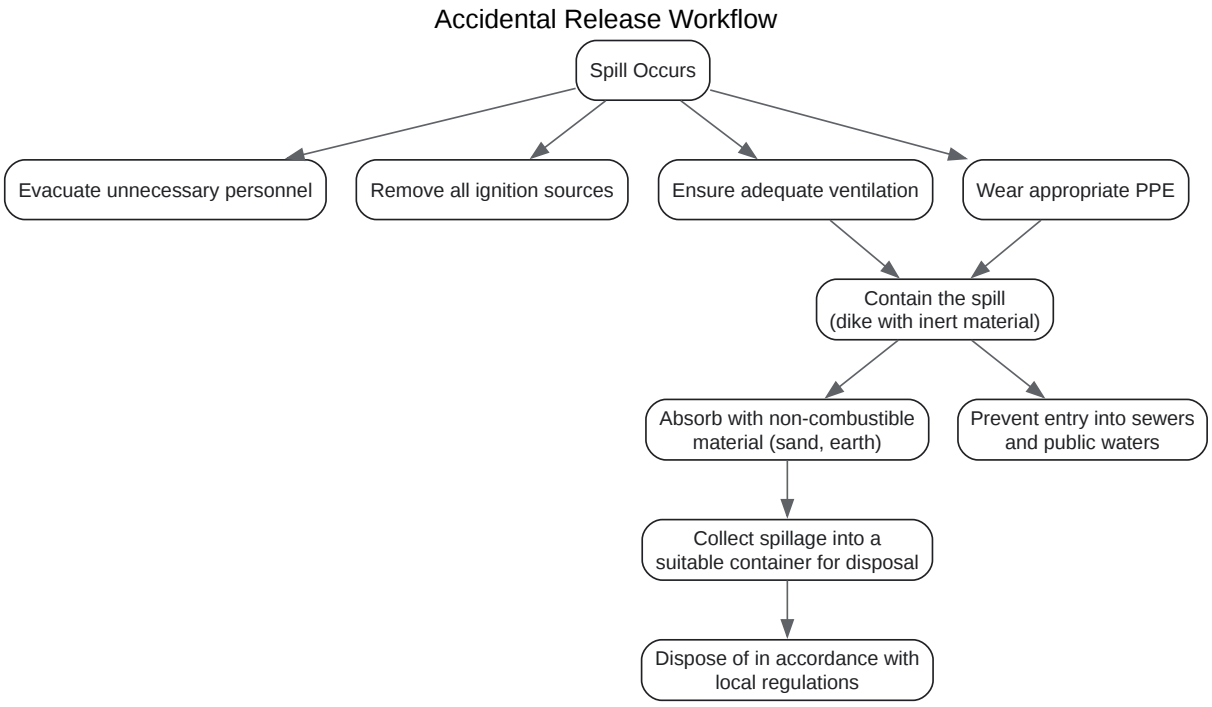

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Caption: Logical workflow for responding to an accidental release.

For small spills, absorb with a non-combustible absorbent material and place in a container for disposal.[7] For large spills, dike the area to contain the spill.[7]

Disposal Considerations

Dispose of this material and its container in a safe way, in accordance with local, state, and federal regulations.[7] Do not allow the product to enter drains or water courses.[7]

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References

- 1. clinivex.com [clinivex.com]
- 2. clearsynth.com [clearsynth.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. Bis(2-butoxyethyl)hydrogen phosphate (Dâ, 97%) CP 95% 100 Âµg/mL in acetonitrile-Cambridge Isotope Laboratories, DLM-11376-1.2 [isotope.com]
- 5. file.medchemexpress.eu [file.medchemexpress.eu]
- 6. sds.staples.com [sds.staples.com]
- 7. isotope.com [isotope.com]

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